

Indium Triiodide: A Comparative Guide to its Performance in Diverse Solvent Systems

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Compound of Interest

Compound Name: *Indium triiodide*

Cat. No.: B076962

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the performance of **Indium triiodide** (InI_3) in various solvent systems, supported by experimental data. We delve into its solubility and catalytic efficacy, offering insights into its applications in organic synthesis.

Indium triiodide, a Lewis acid catalyst, has garnered significant attention in organic chemistry for its ability to promote a variety of chemical transformations. Its performance, however, is intrinsically linked to the solvent system in which it is employed. This guide offers a comparative analysis of InI_3 's behavior in different solvents, providing a valuable resource for reaction optimization and methodological development.

Solubility Profile of Indium Triiodide

The solubility of a catalyst is a critical factor that influences its activity and the homogeneity of the reaction mixture. **Indium triiodide** exhibits a wide range of solubilities across various solvents. While it is highly soluble in polar protic and aprotic solvents, its solubility in nonpolar solvents is limited.

Table 1: Solubility of **Indium Triiodide** in Various Solvents

Solvent	Formula	Type	Solubility (g/100 g of solvent)	Temperature (°C)
Water	H ₂ O	Polar Protic	1310	22
Methanol	CH ₃ OH	Polar Protic	648.5	20
Ethanol	C ₂ H ₅ OH	Polar Protic	539.8	20
Chloroform	CHCl ₃	Polar Aprotic	Soluble	Not Specified
Benzene	C ₆ H ₆	Nonpolar	Soluble	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble	Not Specified

Note: "Soluble" indicates that while quantitative data is not readily available, the substance is known to dissolve in the specified solvent.[1][2][3]

Catalytic Performance in Organic Synthesis

Indium triiodide has proven to be a versatile and efficient catalyst in a range of organic reactions. Its performance is often superior to other Lewis acids, and the choice of solvent can significantly impact reaction outcomes, including yield, selectivity, and reaction time.

Mukaiyama Aldol Reaction

The Mukaiyama aldol reaction, a cornerstone of carbon-carbon bond formation, benefits significantly from the catalytic activity of **Indium triiodide**. In a notable study, InI₃ was found to be a highly effective catalyst for the Mukaiyama aldol reaction of silyl enolates with esters in the presence of hydrosilanes. This method provides a direct route to β -hydroxycarbonyl compounds, and InI₃ demonstrated superior yields and high chemoselectivity compared to other Lewis acids.[4]

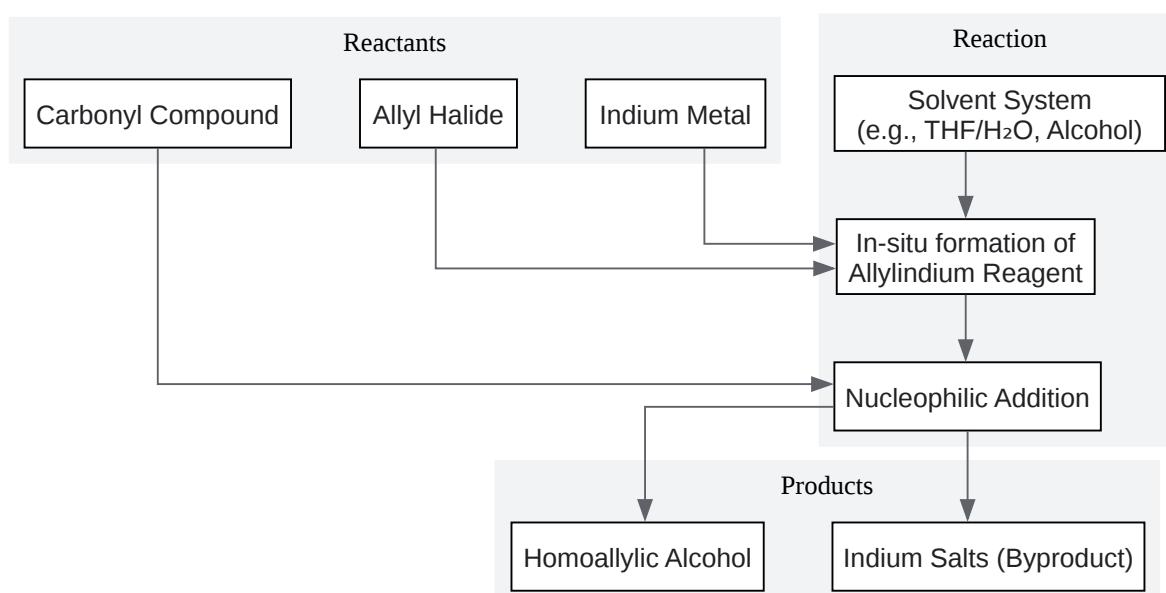
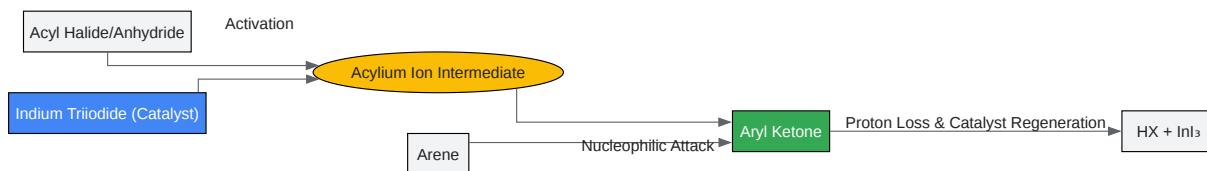
Experimental Protocol: **Indium Triiodide**-Catalyzed Mukaiyama Aldol Reaction

A representative procedure for the InI₃-catalyzed Mukaiyama aldol reaction is as follows:

- To a solution of the ester (0.5 mmol) and silyl enolate (0.6 mmol) in a chosen solvent (e.g., dichloromethane, 2.0 mL) under an inert atmosphere, add **Indium triiodide** (0.025 mmol, 5 mol%).
- Add a hydrosilane (e.g., triethylsilane, 0.75 mmol) to the mixture.
- Stir the reaction mixture at room temperature for the specified time (typically a few hours).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Friedel-Crafts Acylation

Friedel-Crafts acylation is a fundamental method for the synthesis of aryl ketones. While traditionally requiring stoichiometric amounts of strong Lewis acids like aluminum chloride, the use of catalytic amounts of milder Lewis acids is a significant advancement. Indium halides, including InI_3 , have been explored as catalysts for this transformation. The choice of solvent can influence the reaction rate and selectivity.



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